

Protocols for the Laboratory Synthesis of Twistane

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Compound of Interest

Compound Name: *Twistane*

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These application notes provide detailed protocols for the chemical synthesis of **twistane** (tricyclo[4.4.0.0^{3,8}]decane), a unique, chiral hydrocarbon with a rigid twist-boat conformation. [1] The synthesis of **twistane** has been a subject of interest in organic chemistry due to its intriguing stereochemical properties. [2] This document outlines two seminal total syntheses: the first reported synthesis by Whitlock in 1962 and a subsequent, more efficient synthesis by Deslongchamps in 1967. [1]

These protocols are intended for use by trained organic chemists in a laboratory setting. Appropriate safety precautions should be taken when handling all chemicals.

I. Comparative Overview of Synthetic Routes

The two primary synthetic routes to **twistane** described herein offer different approaches to constructing the tricyclic framework. The Whitlock synthesis utilizes a bicyclo[2.2.2]octane derivative as a key intermediate, while the Deslongchamps synthesis employs an intramolecular aldol condensation of a cis-decalin diketone. [1] A summary of the quantitative data for each synthesis is presented below.

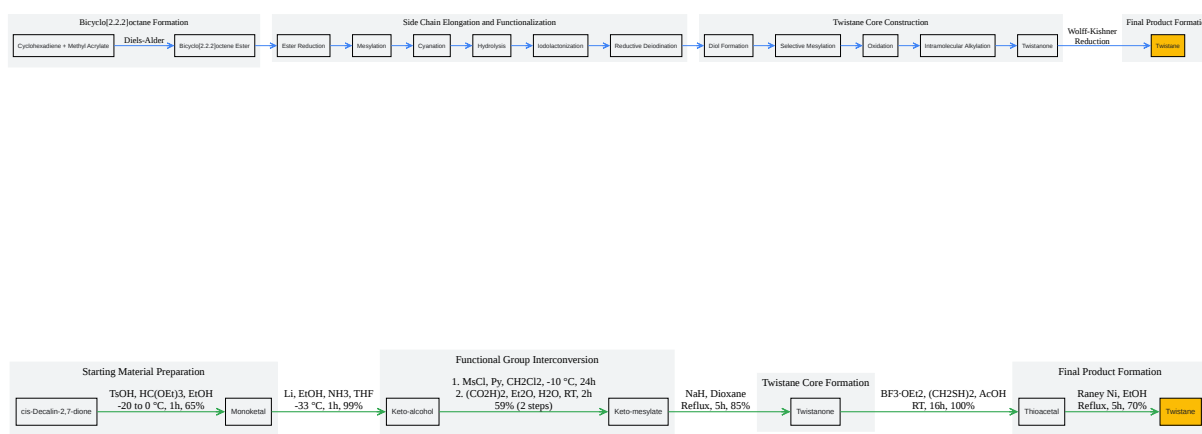
Synthesis	Step	Reaction	Yield (%)
Whitlock (1962)	1	Diels-Alder Reaction	Not specified
	2	Ester Reduction	Not specified
	3	Mesylation	Not specified
	4	Cyanation	Not specified
	5	Hydrolysis	Not specified
	6	Iodolactonization	Not specified
	7	Reductive Deiodination	Not specified
	8	Diol Formation	Not specified
	9	Selective Mesylation	Not specified
	10	Oxidation	Not specified
	11	Intramolecular Alkylation	Not specified
	12	Wolff-Kishner Reduction	Not specified
Deslongchamps (1967)	1	Monoketalization of Diketone	65
	2	Reduction of Ketone	99
	3	Mesylation and Hydrolysis	59 (2 steps)
	4	Intramolecular Aldol Condensation	85
	5	Thioacetalization	100
	6	Desulfurization	70

II. Experimental Protocols

A. Whitlock Synthesis (1962)

This synthesis begins with a Diels-Alder reaction to form a bicyclo[2.2.2]octane core, followed by a series of functional group manipulations to set the stage for the key intramolecular cyclization.[3]

Experimental Workflow: Whitlock Synthesis



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References

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- 2. edoc.ub.uni-muenchen.de [edoc.ub.uni-muenchen.de]

- 3. m.youtube.com [m.youtube.com]
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